

Personal Protective Equipment & Handling Guide: 2,5-Dichlorophenylacetyl Chloride

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Compound of Interest

Compound Name: 2,5-Dichlorophenylacetyl chloride

CAS No.: 203314-48-1

Cat. No.: B3025373

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Executive Summary: The Silent Hazard

2,5-Dichlorophenylacetyl chloride is not merely a corrosive reagent; it is a lachrymatory acid chloride with high hydrolytic instability. While most researchers anticipate the skin burn hazard, the operational failure point is often the underestimation of its reaction with ambient moisture.

Upon contact with humid air or mucous membranes, this compound undergoes rapid hydrolysis, liberating hydrogen chloride (HCl) gas. This reaction is exothermic and autocatalytic. The primary risk is not just liquid splash, but the generation of an expanding corrosive vapor cloud that can overwhelm standard laboratory ventilation if not managed at the source.

This guide moves beyond the SDS to provide a field-validated protocol for containment, PPE selection, and waste neutralization.

The Hazard Matrix

Physical & Chemical Intelligence for Risk Assessment

Parameter	Data	Operational Implication
CAS Number	5359-17-1	Verification ID for waste labeling.
Physical State	Liquid (or low-melting solid)	May crystallize in cool storage; requires gentle warming (water bath, <40°C) to liquefy. Never heat with open flame.
Reaction with Water	Violent / Exothermic	Generates HCl gas immediately. Do not wash glassware directly in the sink.
Ocular Hazard	Lachrymator	Induces severe tearing and disorientation. Loss of vision can lead to secondary accidents (spills).
Skin Hazard	Corrosive (Cat 1B)	Causes irreversible tissue damage. Penetrates standard nitrile gloves rapidly.

The PPE Defense System (Layered Protocol)

Standard laboratory PPE is insufficient for acid chlorides. You must adopt a "Time-to-Failure" mindset regarding barrier protection.

A. Respiratory Protection (The Primary Barrier)

- **Engineering Control:** All handling must occur within a certified chemical fume hood with a face velocity of 80–100 fpm.
- **Sash Height:** Maintain sash at the lowest working position (elbow height) to act as a physical shield against splash and vapor expansion.
- **Emergency Backup:** If work must occur outside a hood (strongly discouraged) or during a spill response, a Full-Face Respirator with Acid Gas (Yellow/Olive) and Organic Vapor (Black) combination cartridges is mandatory.

- Why? The organic moiety requires the OV filter; the hydrolysis product (HCl) requires the Acid Gas filter.

B. Dermal Protection (The Critical Failure Point)

CRITICAL WARNING: Standard 4-mil nitrile gloves provide <1 minute of protection against concentrated acid chlorides. They are for splash protection only.

Recommended Glove Configuration:

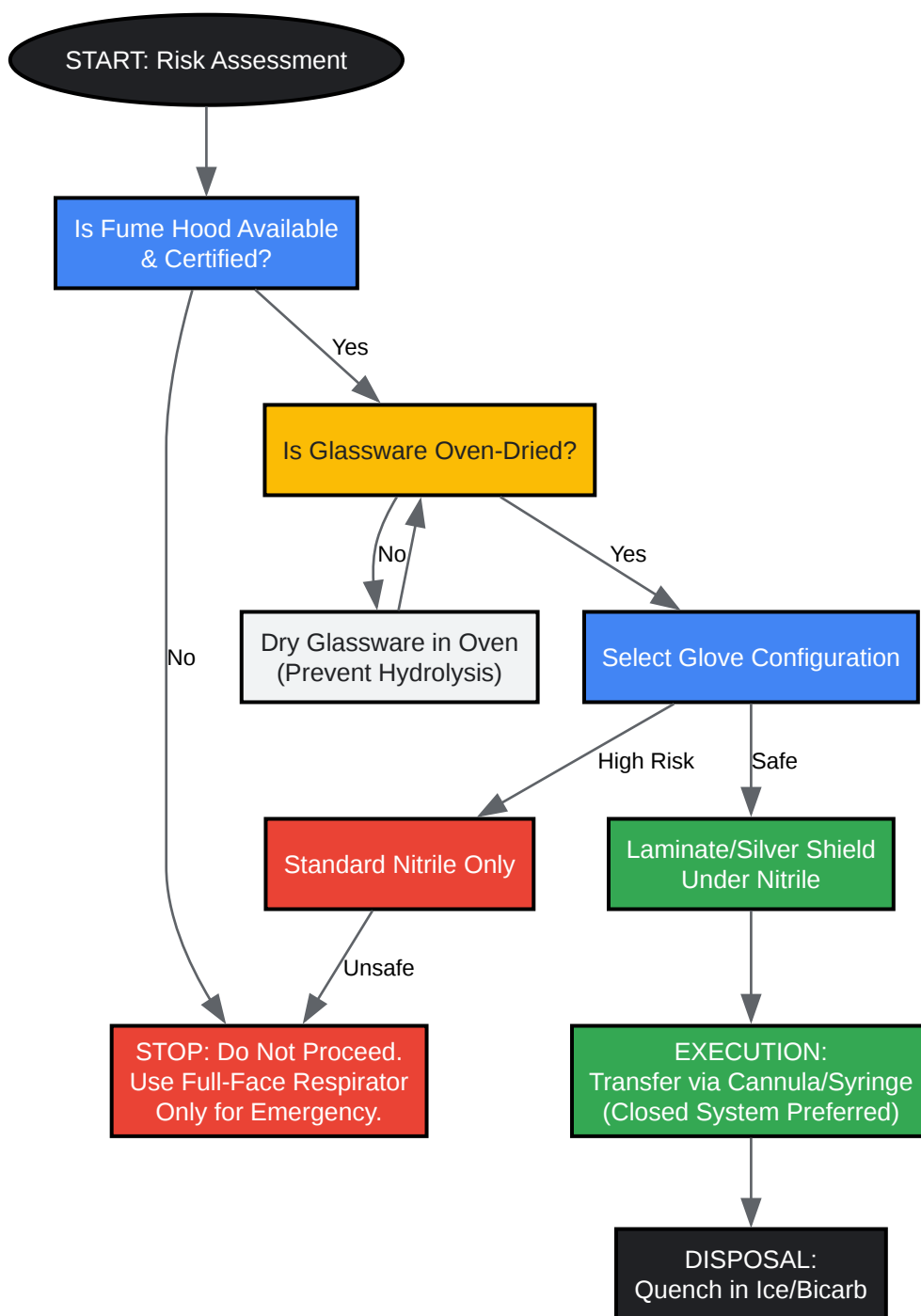
- Base Layer: 4-mil Nitrile (Tactility).
- Barrier Layer: Silver Shield® / 4H® (Laminate) or Viton®.
 - Why? Laminate films offer >480 minutes breakthrough time for chlorinated organics and acid chlorides.
- Outer Layer: Heavyweight Nitrile (Mechanical protection for the laminate glove).

C. Ocular Protection[1][2][3][4]

- Standard: Chemical Splash Goggles (indirect venting). Safety glasses are insufficient due to the lachrymatory vapor.
- Enhanced: If not using a sash shield, a Face Shield must be worn over goggles to prevent facial burns from exothermic splashes.

Decision Logic & Workflow

Visualizing the Go/No-Go Safety Protocol



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Figure 1: Decision logic for safe handling. Note the critical stop points at hood availability and glove selection.

Operational Protocol: Handling & Quenching

Step 1: Preparation (The "Dry" Rule)

Moisture is the enemy.

- Ensure all receiving flasks, syringes, and needles are oven-dried or flame-dried under vacuum.
- Ventilation check: Verify hood flow.
- Prepare a Quench Station before opening the bottle:
 - A large beaker containing 50% saturated Sodium Bicarbonate () solution mixed with ice.
 - This acts as a heat sink and acid neutralizer.

Step 2: Transfer Techniques

Avoid pouring. Pouring increases surface area, promoting rapid hydrolysis and fume generation.

- Preferred: Use a positive-displacement pipette or a glass syringe with a long needle/cannula.
- Technique: Keep the reagent bottle inside the hood. Recap immediately after withdrawal. If the cap is stuck due to hydrolysis crust (polymeric/acid residue), do not force it. Gently warm the neck or use a strap wrench.

Step 3: Waste Disposal & Quenching

Never dispose of unquenched acid chlorides in the solvent waste container. It can pressurize the drum and cause an explosion.

Quenching Protocol:

- Dilute the residual acid chloride with a non-reactive solvent (e.g., Dichloromethane or Toluene).
- Slowly add this solution dropwise to your prepared Ice/Bicarbonate Quench Station.

- Expect effervescence (CO₂ generation). Stir continuously.
- Check pH.[1] Once neutral (pH 7), the organic layer can be separated and disposed of as halogenated organic waste. The aqueous layer can be flushed (per local regulations).

Emergency Response

Scenario	Immediate Action
Skin Contact	Immediate Drench. Go to safety shower.[2] Remove contaminated clothing under the shower. Rinse for 15 minutes. Do not use neutralization creams on burns initially; water is priority.
Eye Contact	Flush & Hold. Use eyewash for 15 minutes.[3] Hold eyelids open. Seek medical attention immediately (ophthalmologist).
Spill (>10mL)	Evacuate. The lachrymatory effect will disorient you. Close hood sash. Evacuate lab. Call EHS. Do not attempt cleanup without SCBA if fumes are outside the hood.

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 2758147, (2,4-Dichlorophenyl)acetyl chloride. (Note: Isomer analog used for property verification). Retrieved from [\[Link\]](#)
- University of California, Berkeley.Standard Operating Procedure: Acid Chlorides. (Operational grounding for quenching protocols). Retrieved from [\[Link\]](#)

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